

Technical Deep Dive: 6-Hydroxypyridine-3-sulfonamide Molecular Structure

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Compound of Interest

Compound Name: 6-Hydroxypyridine-3-sulfonamide

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Executive Summary

6-Hydroxypyridine-3-sulfonamide (also designated as 2-hydroxypyridine-5-sulfonamide or 6-oxo-1,6-dihydropyridine-3-sulfonamide) represents a "privileged structure" in drug discovery. Its molecular architecture combines a polar, hydrogen-bond-donating pyridone ring with a sulfonamide moiety, making it a potent fragment for targeting metalloenzymes, specifically Carbonic Anhydrases (CAs).^[1]

This guide dissects the molecule's structural duality (tautomerism), details a validated synthetic protocol, and analyzes its physicochemical behavior to support researchers in fragment-based drug design (FBDD).

Molecular Architecture & Tautomerism

The defining feature of this molecule is the lactam-lactim tautomerism of the 6-hydroxy-3-pyridyl core. Understanding this equilibrium is non-negotiable for accurate docking studies and crystal structure prediction.

The Tautomeric Equilibrium

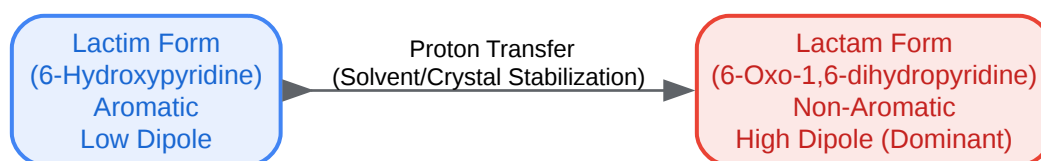
While the nomenclature "6-hydroxypyridine" implies an aromatic pyridine ring with a hydroxyl group (the lactim form), experimental evidence confirms that the molecule exists predominantly as the 2-pyridone (lactam) tautomer in both the solid state and polar solvents.

- Lactim Form (Hydroxy): Aromatic pyridine ring. Favored only in the gas phase or highly non-polar solvents.
- Lactam Form (Oxo): Non-aromatic cyclic amide. Favored in aqueous solution and crystal lattices due to a high dipole moment and the ability to form robust intermolecular hydrogen-bonded dimers.

Implication for Drug Design: When docking this fragment into a protein active site, you must evaluate the pyridone form as the primary species, not the hydroxypyridine.

Structural Diagram (DOT)

The following diagram illustrates the tautomeric shift and the resulting dipole changes.



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Figure 1: Tautomeric equilibrium favoring the 6-oxo (lactam) form in physiological conditions.

Physicochemical Profile

The physicochemical properties of **6-Hydroxypyridine-3-sulfonamide** are governed by the electron-withdrawing nature of the sulfonamide group and the hydrogen-bonding capacity of the pyridone ring.

Property	Value / Characteristic	Mechanistic Insight
IUPAC Name	6-oxo-1,6-dihydropyridine-3-sulfonamide	Reflects the dominant tautomer.[2]
Molecular Formula	C ₅ H ₆ N ₂ O ₃ S	
Molecular Weight	174.18 g/mol	Ideal fragment size (<200 Da).
pKa (Sulfonamide)	~9.0 - 9.5	The pyridine ring lowers the pKa compared to benzene sulfonamides (~10), enhancing Zn-binding at physiological pH.
pKa (Pyridone NH)	~11.0	Weakly acidic; remains protonated at pH 7.4.
LogP	-0.6 to -0.2	Highly polar; excellent aqueous solubility potential but requires optimization for membrane permeability.
H-Bond Donors	2 (Sulfonamide NH ₂ , Pyridone NH)	Critical for active site anchoring.
H-Bond Acceptors	3 (Sulfonamide O ₂ , Pyridone O)	Facilitates solvation and protein interaction.

Synthetic Methodology

The synthesis of **6-Hydroxypyridine-3-sulfonamide** requires careful control of regiochemistry. The 2-pyridone ring directs electrophilic substitution to the 3- and 5-positions. Since the target is the 3-sulfonamide (relative to 6-hydroxy), which corresponds to the 5-position relative to the nitrogen in the standard pyridone numbering, direct chlorosulfonation is the most efficient route.

Validated Protocol: Direct Chlorosulfonation

Objective: Synthesize **6-Hydroxypyridine-3-sulfonamide** from 2-hydroxypyridine.

Reagents:

- 2-Hydroxypyridine (Starting Material)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Chlorosulfonic acid (

) - Reagent & Solvent
- Thionyl chloride (

) - Optional, to drive conversion
- Ammonium hydroxide (

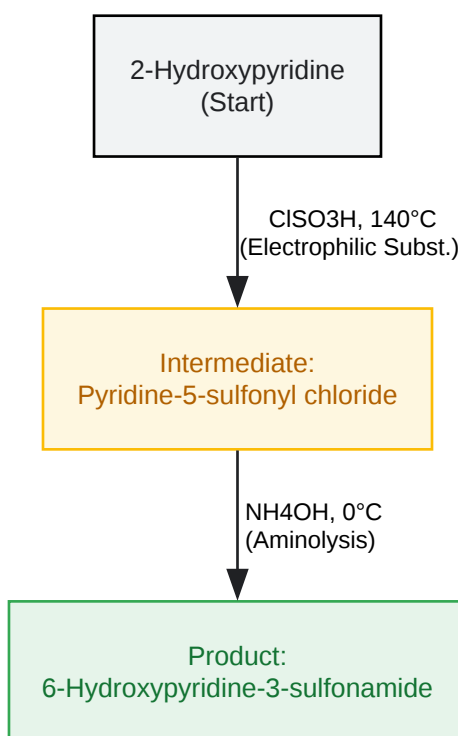
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Step-by-Step Workflow:

- Electrophilic Attack: Dissolve 2-hydroxypyridine in excess chlorosulfonic acid at 0°C. The reaction is exothermic.
- Heating: Slowly heat to 140°C for 4 hours. The electrophile (

) attacks the position para to the ring nitrogen (Position 5 in standard numbering, which is Position 3 relative to the 6-hydroxy group).
- Quenching: Cool the mixture and pour onto crushed ice carefully to precipitate the sulfonyl chloride intermediate.
- Amination: Collect the solid sulfonyl chloride and treat with 28% aqueous ammonia (or liquid ammonia in acetone) at 0°C to generate the sulfonamide.
- Purification: Acidify to pH ~4 to precipitate the product. Recrystallize from water/ethanol.

Synthetic Pathway Diagram (DOT)



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Figure 2: Two-step synthesis via chlorosulfonation and aminolysis.

Medicinal Chemistry Applications

The primary utility of **6-Hydroxypyridine-3-sulfonamide** lies in its ability to inhibit zinc-metalloproteases, particularly Carbonic Anhydrases (CAs).

Mechanism of Action (Carbonic Anhydrase)

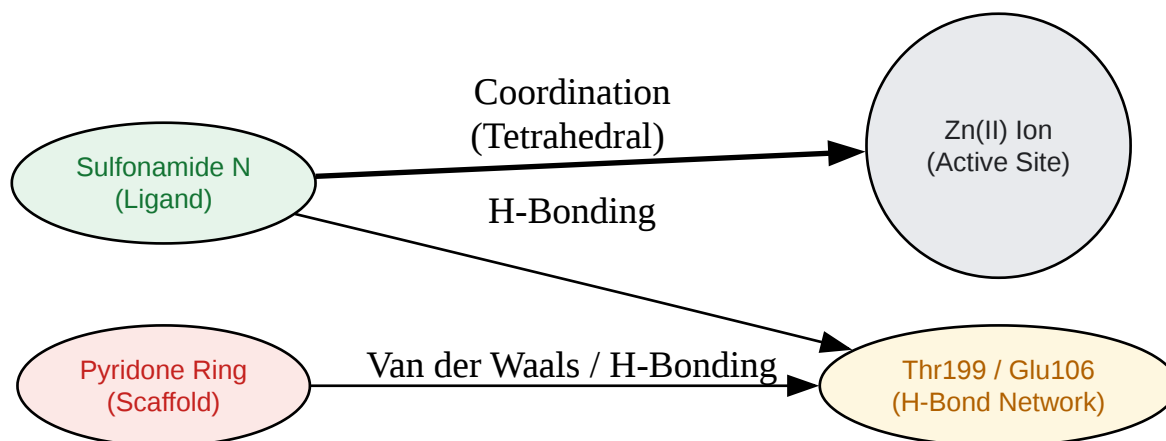
The sulfonamide group (

) acts as a zinc-binding group (ZBG).

- The sulfonamide nitrogen (in its deprotonated form,) coordinates directly to the ion in the enzyme active site.
- This displaces the zinc-bound water molecule/hydroxide ion, halting the catalytic hydration of

- Selectivity: The pyridone tail extends into the hydrophilic half of the active site, offering different selectivity profiles compared to benzene-sulfonamides (e.g., Acetazolamide), which interact with hydrophobic pockets.

Interaction Map (DOT)



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Figure 3: Pharmacophore binding mode within the Carbonic Anhydrase active site.

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